

# Application Notes and Protocols: Protein Kinase C (19-31) Peptide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Protein Kinase C (19-31)

Cat. No.: B612545

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the proper handling, dissolution, and storage of **Protein Kinase C (19-31)** peptide, a widely used pseudosubstrate inhibitor of Protein Kinase C (PKC). Adherence to these guidelines is crucial for maintaining the peptide's integrity and ensuring reproducible experimental outcomes.

## Product Information

Property	Value	Reference
Peptide Name	Protein Kinase C (19-31), [Ser25] Protein Kinase C (19-31)	
Sequence	H-Arg-Phe-Ala-Arg-Lys-Gly-Ser-Leu-Arg-Gln-Lys-Asn-Val-OH	
One-Letter Sequence	RFARKGSLRQKNV	
Molecular Weight	~1559.8 g/mol (as free base)	
Formulation	Typically supplied as a lyophilized powder, often as a trifluoroacetate (TFA) or acetate salt.	
Purity	>95%	
Appearance	White to off-white lyophilized powder.	
Primary Application	A potent substrate for Protein Kinase C, used in in-vitro kinase assays to measure PKC activity. It acts as a competitive inhibitor by mimicking the pseudosubstrate regulatory domain of PKC $\alpha$ .	

## Storage and Stability

Proper storage of the **Protein Kinase C (19-31)** peptide is critical to prevent degradation and ensure its activity. The following table summarizes the recommended storage conditions for both the lyophilized powder and reconstituted solutions.

Form	Storage Temperature	Recommended Duration	Notes
Lyophilized Powder	-20°C or colder	Up to 3 years	Keep desiccated and protected from light.
Reconstituted in DMSO	-80°C	Up to 1 year	Aliquot to minimize freeze-thaw cycles.
-20°C	Up to 1 month	For shorter-term storage, aliquot to avoid repeated freeze-thaw cycles.	
Reconstituted in Sterile Water	-80°C	Up to 6 months	Aliquot to minimize freeze-thaw cycles. Use high-purity, sterile water.
-20°C	Up to 1 month	Prone to microbial contamination; filter-sterilize and handle under sterile conditions.	

Note on Freeze-Thaw Cycles: Repeated freezing and thawing of peptide solutions can lead to degradation and loss of activity. It is highly recommended to aliquot the stock solution into single-use volumes before freezing.

## Reconstitution Protocol

This protocol provides a step-by-step guide for reconstituting 1 mg of lyophilized **Protein Kinase C (19-31)** peptide to a stock concentration of 1 mM.

Materials:

- Lyophilized **Protein Kinase C (19-31)** peptide (1 mg)
- High-purity Dimethyl Sulfoxide (DMSO) or sterile, nuclease-free water

- Vortex mixer
- Microcentrifuge
- Sterile polypropylene microcentrifuge tubes

#### Procedure:

- **Pre-equilibration:** Before opening, allow the vial of lyophilized peptide to equilibrate to room temperature for 15-20 minutes. This prevents condensation from forming on the peptide, which can affect its stability.
- **Centrifugation:** Briefly centrifuge the vial to ensure that all the lyophilized powder is at the bottom.
- **Solvent Addition:** To prepare a 1 mM stock solution from 1 mg of peptide (MW ~1559.8 g/mol), you will need to add 641  $\mu$ L of solvent.
  - Carefully add 641  $\mu$ L of either DMSO or sterile water to the vial.
- **Dissolution:**
  - Gently vortex the vial for 10-20 seconds to dissolve the peptide.
  - Visually inspect the solution to ensure that the peptide has completely dissolved. If necessary, brief sonication in a water bath can aid in dissolving the peptide.
- **Aliquoting and Storage:**
  - Aliquot the stock solution into smaller, single-use volumes (e.g., 10-20  $\mu$ L) in sterile polypropylene microcentrifuge tubes.
  - Store the aliquots at -80°C for long-term storage or -20°C for short-term use as indicated in the table above.

## Experimental Protocols

### In Vitro Protein Kinase C Activity Assay

This protocol describes a general method for measuring the activity of Protein Kinase C using the [Ser25]PKC (19-31) peptide as a substrate. This assay is based on the transfer of the  $\gamma$ -phosphate from [ $\gamma$ - $^{32}\text{P}$ ]ATP to the serine residue on the peptide substrate by PKC.

#### Materials:

- Recombinant Protein Kinase C enzyme
- [Ser25]PKC (19-31) peptide stock solution (1 mM)
- [ $\gamma$ - $^{32}\text{P}$ ]ATP
- Kinase assay buffer (e.g., 20 mM Tris-HCl, pH 7.5, 10 mM  $\text{MgCl}_2$ , 1 mM  $\text{CaCl}_2$ )
- Phosphatidylserine and Diacylglycerol (for PKC activation)
- 25% Trichloroacetic acid (TCA)
- Phosphocellulose paper
- Scintillation counter and scintillation fluid

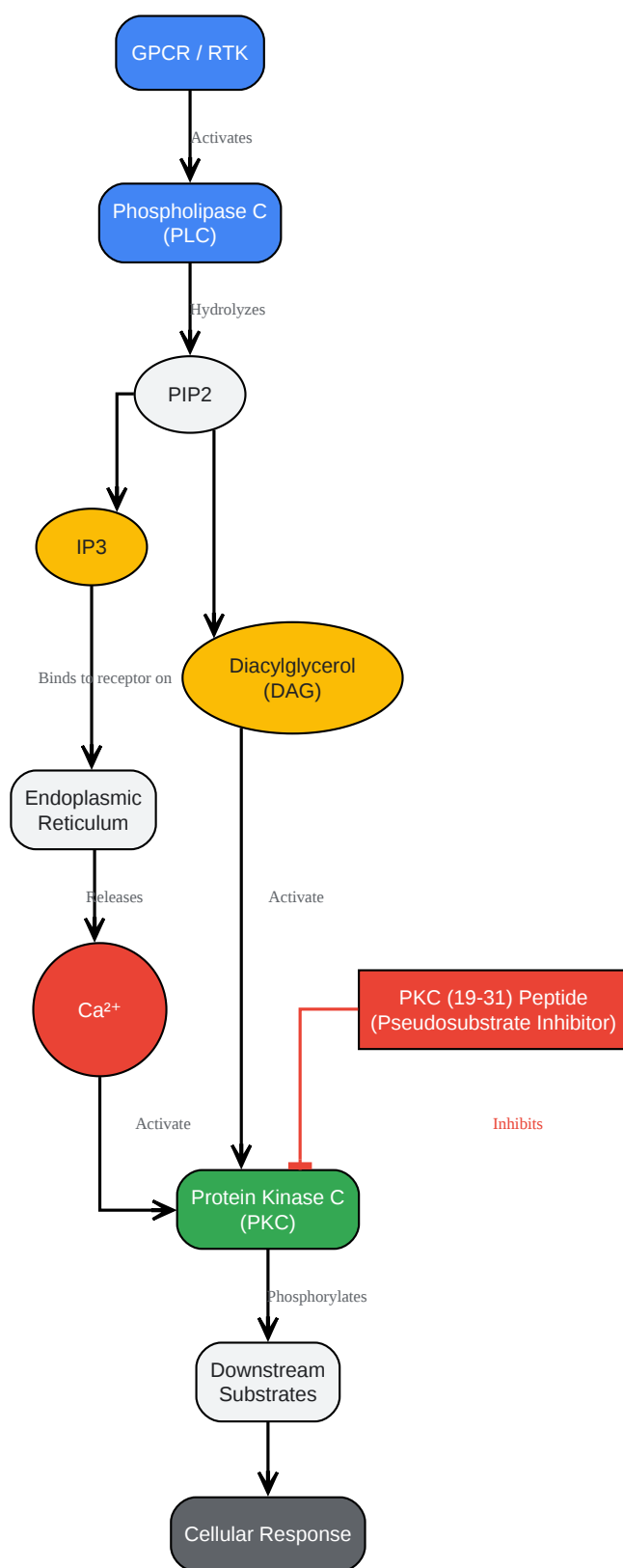
#### Procedure:

- Prepare the Reaction Mixture: In a microcentrifuge tube, prepare the kinase reaction mixture. The final volume is typically 25-50  $\mu\text{L}$ . The final concentrations of the components should be optimized for the specific PKC isoform and experimental conditions. A typical reaction mixture includes:
  - Kinase assay buffer
  - Activators (e.g., phosphatidylserine, diacylglycerol)
  - [Ser25]PKC (19-31) peptide (final concentration of 10-50  $\mu\text{M}$ )
  - Recombinant PKC enzyme

- **Initiate the Reaction:** Add [ $\gamma$ - $^{32}\text{P}$ ]ATP to the reaction mixture to a final concentration of 10-100  $\mu\text{M}$  to start the reaction.
- **Incubation:** Incubate the reaction mixture at 30°C for 10-30 minutes. The incubation time should be within the linear range of the enzyme kinetics.
- **Stop the Reaction:** Terminate the reaction by adding an equal volume of 25% TCA.
- **Spotting and Washing:**
  - Spot an aliquot of the reaction mixture onto a phosphocellulose paper square.
  - Wash the phosphocellulose paper three times with 75 mM phosphoric acid to remove unincorporated [ $\gamma$ - $^{32}\text{P}$ ]ATP.
- **Quantification:**
  - Place the washed phosphocellulose paper in a scintillation vial with scintillation fluid.
  - Measure the amount of  $^{32}\text{P}$  incorporated into the peptide using a scintillation counter.

## Visualizations

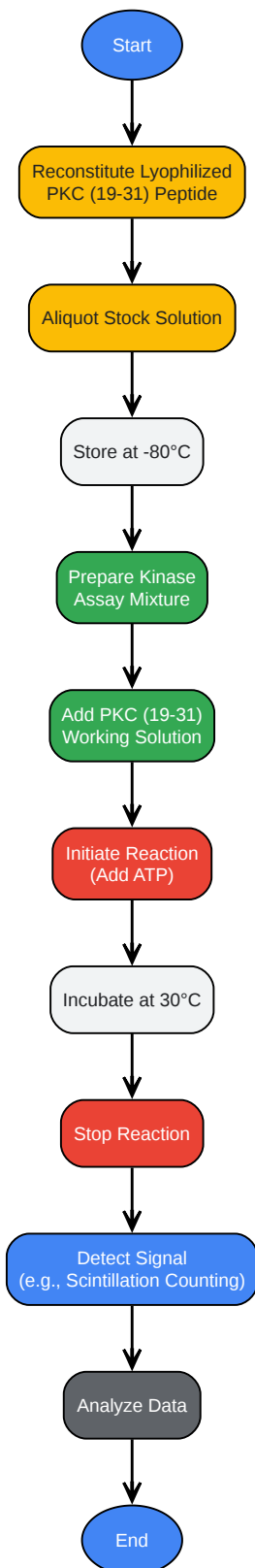
### Protein Kinase C Signaling Pathway



[Click to download full resolution via product page](#)

Caption: The PKC signaling pathway and the inhibitory action of the PKC (19-31) peptide.

## Experimental Workflow for Using PKC (19-31) Peptide



[Click to download full resolution via product page](#)



Caption: A typical experimental workflow for an in vitro kinase assay using PKC (19-31) peptide.

- To cite this document: BenchChem. [Application Notes and Protocols: Protein Kinase C (19-31) Peptide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b612545#dissolving-and-storing-protein-kinase-c-19-31-peptide]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

#### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)